

Chemical Identity and Core Properties

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Compound Focus: Leucomalachite Green-d6

CAS No.: 1173021-13-0

Cat. No.: S1902654

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The table below summarizes the key chemical and physical properties of **Leucomalachite Green-d6**:

Property	Detail
CAS Number	1173021-13-0 [1] [2] [3]
Molecular Formula	$C_{23}H_{20}D_6N_2$ [1] [2] [3]
Molecular Weight	336.50 g/mol [1] [2] [3]
Appearance	White to off-white solid [1]
Melting Point	103 - 105 °C [3]
Storage	Store at -20°C; store under inert atmosphere [1] [3]
Solubility	Slightly soluble in Chloroform and Methanol [3]
Chemical Structure	Deuterated derivative; six hydrogen atoms replaced by deuterium [1] [4]

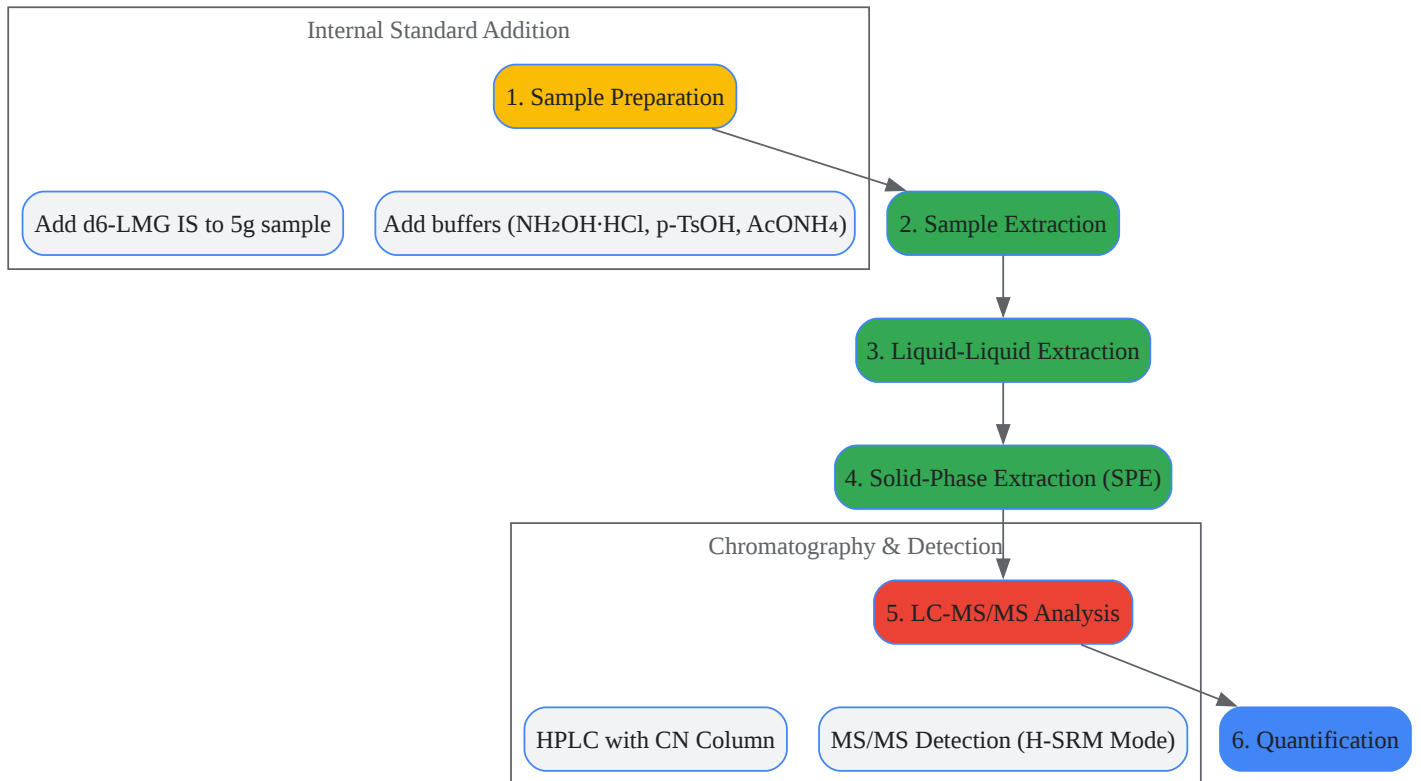
Primary Applications and Role

Leucomalachite Green-d6 serves two critical roles in scientific research:

- **Internal Standard for Quantitation:** Its primary use is as an **internal standard** in techniques like LC-MS/MS, GC-MS, and NMR for the precise quantification of Leucomalachite Green and its parent compound, malachite green [1] [5]. The deuterated form behaves almost identically to the analyte during extraction and chromatography but is distinguishable by mass spectrometry, correcting for procedural losses and matrix effects [5].
- **Tracer in Drug Development:** The incorporated stable heavy isotopes act as **tracers** to study the pharmacokinetic and metabolic profiles of drug molecules [1].

Detailed Experimental Protocol

The following workflow outlines a specific LC-MS/MS method for determining MG and LMG in fish products using **Leucomalachite Green-d6** as an internal standard [5]:



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*Experimental workflow for LC-MS/MS analysis of MG and LMG in fish using **Leucomalachite Green-d6** as internal standard [5].*

Sample Preparation and Extraction [5]

- **Internal Standard Addition:** Add 50 µL of a 1 µg/mL solution of d6-LMG to 5.00 g of homogenized roasted eel meat.

- **Extraction Buffers:** Add 1 mL of 0.25 g/L hydroxylamine hydrochloride, 1 mL of 0.05 M p-toluenesulfonic acid, 2 mL of 0.1 M ammonium acetate buffer (pH 4.5), and 40 mL of acetonitrile.
- **Homogenization and Centrifugation:** Homogenize the sample for 2 minutes and centrifuge at 3000 rpm for 3 minutes. Collect the supernatant.

Extraction and Cleanup [5]

- **Liquid-Liquid Extraction:**
 - Combine the crude extract with 30 mL of methylene chloride and 35 mL of deionized water in a separation funnel.
 - Shake for 2 minutes, collect the methylene chloride layer, and repeat the extraction.
 - Evaporate the combined organic layers to dryness and reconstitute in 3 mL of formic acid-acetonitrile (2:98).
- **Solid-Phase Extraction (SPE) Cleanup:**
 - Use an Oasis MCX cartridge (60 mg/3 cc). Condition with 3 mL of acetonitrile and 3 mL of 2% formic acid.
 - Load the sample, wash with 2 mL of formic acid-acetonitrile (2:98) and 6 mL of acetonitrile.
 - Elute the analytes with 4 mL of a 5:95 mixture of 5 M ammonium acetate (pH 7) and methanol.
 - Evaporate the eluent and reconstitute in 1.0 mL of initial mobile phase, then filter.

Instrumental Analysis and Quantification [5]

- **LC-MS/MS Analysis:**
 - **HPLC Column:** Hypersil GOLD CN column (50 mm × 2.1 mm, 5 μm).
 - **Mobile Phase:** Methanol (A) and water with 0.1% formic acid (B).
 - **Flow Rate:** 220 μL/min. **Injection Volume:** 10 μL.
 - **Mass Spectrometer:** Triple-quadrupole with ESI+.
 - **Detection Mode:** Highly-Selective Reaction Monitoring (H-SRM).
- **Quantification:**
 - Use a matrix-matched calibration curve (e.g., 0.05–8.0 μg/kg).
 - The internal standard (d6-LMG) corrects for recovery and matrix effects. The method demonstrates excellent accuracy with recoveries of 90–106% and high reproducibility.

Safety and Handling Information

Leucomalachite Green-d6 requires careful handling. The non-deuterated compound, Leucomalachite Green, is considered a potential carcinogen, teratogen, and mutagen [6].

Aspect	Specification
Hazard Statements (H-Codes)	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life) [3]
Precautionary Statements (P-Codes)	P264, P270, P273, P301+P312, P391, P501 [3]
RIDADR	UN 3077 9/PG 3 [3]
Regulatory Note	This product is for research use only and is not intended for diagnostic or therapeutic use [1] [2].

Supplier and Pricing Information

The table below provides a snapshot of available sources as of the time of the search results. Please verify current pricing and availability directly with the suppliers.

Supplier	Product Number	Size	Price (USD)
Santa Cruz Biotechnology [2]	sc-300914	10 mg	\$300.00
Sigma-Aldrich [3]	33944	10 mg	\$337.00
TRC (via Cymit Química) [3] [4]	L330333	250 mg	\$1,620.00

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References

1. Leucomalachite green-d6 | Stable?Isotope [medchemexpress.com]
2. Leucomalachite Green-d6 (CAS 1173021-13-0) [scbt.com]
3. LEUCOMALACHITE GREEN D6 | 1173021-13-0 [chemicalbook.com]
4. Leucomalachite Green-d6 [cymitquimica.com]
5. LC-MS-MS Determination of Malachite Green and ... [chromatographyonline.com]
6. LEUCOMALACHITE GREEN | CAS#:129-73-7 [chemsrc.com]

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